

An In-depth Technical Guide to 1-((2-Bromophenyl)sulfonyl)pyrrolidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-((2-Bromophenyl)sulfonyl)pyrrolidine

Cat. No.: B1294140

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For Researchers, Scientists, and Drug Development Professionals

Foreword

1-((2-Bromophenyl)sulfonyl)pyrrolidine is a synthetic organic compound featuring a pyrrolidine ring linked to a 2-bromophenyl group via a sulfonamide bridge. This structure is of interest to medicinal chemists and drug discovery professionals due to the established biological significance of both the pyrrolidine and aryl sulfonamide moieties. The pyrrolidine scaffold is a common feature in numerous natural products and FDA-approved drugs, valued for its ability to introduce three-dimensional complexity into molecular structures. Similarly, the aryl sulfonamide group is a well-known pharmacophore present in a wide array of therapeutic agents.

This technical guide aims to provide a comprehensive overview of the chemical properties, synthesis, and characterization of **1-((2-Bromophenyl)sulfonyl)pyrrolidine**. However, it is important to note that publicly available information on this specific molecule is limited. While general properties can be inferred from its structure, detailed experimental data remains largely unpublished in peer-reviewed literature. This document compiles the available information and provides a framework for future research and development.

Chemical Properties and Data

Currently, detailed experimental data for **1-((2-Bromophenyl)sulfonyl)pyrrolidine**, such as melting point, boiling point, and solubility, are not available in published scientific literature. The data presented below is based on information available from chemical suppliers and computational predictions.

| Property | Value | Source |
|-------------------|-----------------------------------------------------|--------|
| Molecular Formula | C ₁₀ H ₁₂ BrNO ₂ S | [1] |
| Molecular Weight | 290.18 g/mol | [1] |
| CAS Number | 379476-58-3 | |
| Appearance | Not Reported | |
| Melting Point | Not Reported | |
| Boiling Point | Not Reported | |
| Solubility | Not Reported | |

Synthesis and Experimental Protocols

A definitive, peer-reviewed experimental protocol for the synthesis of **1-((2-Bromophenyl)sulfonyl)pyrrolidine** is not currently available in the public domain. However, a general synthetic approach can be proposed based on established methods for the synthesis of N-arylsulfonylpyrrolidines.

Proposed Synthetic Pathway

The most probable synthetic route involves the reaction of pyrrolidine with 2-bromobenzenesulfonyl chloride in the presence of a base. This is a standard method for the formation of sulfonamides.

Reaction:

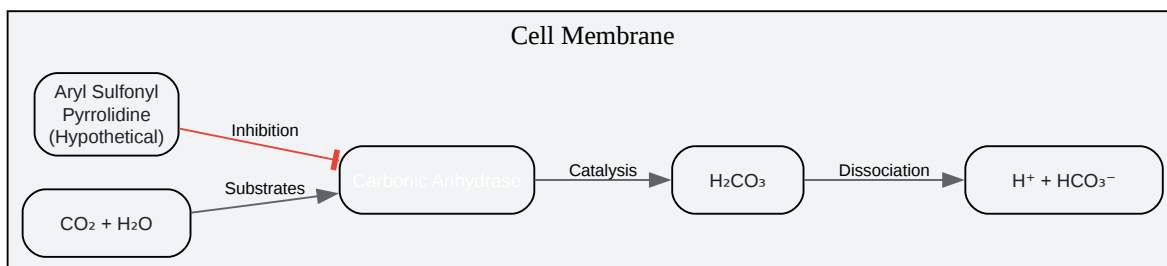
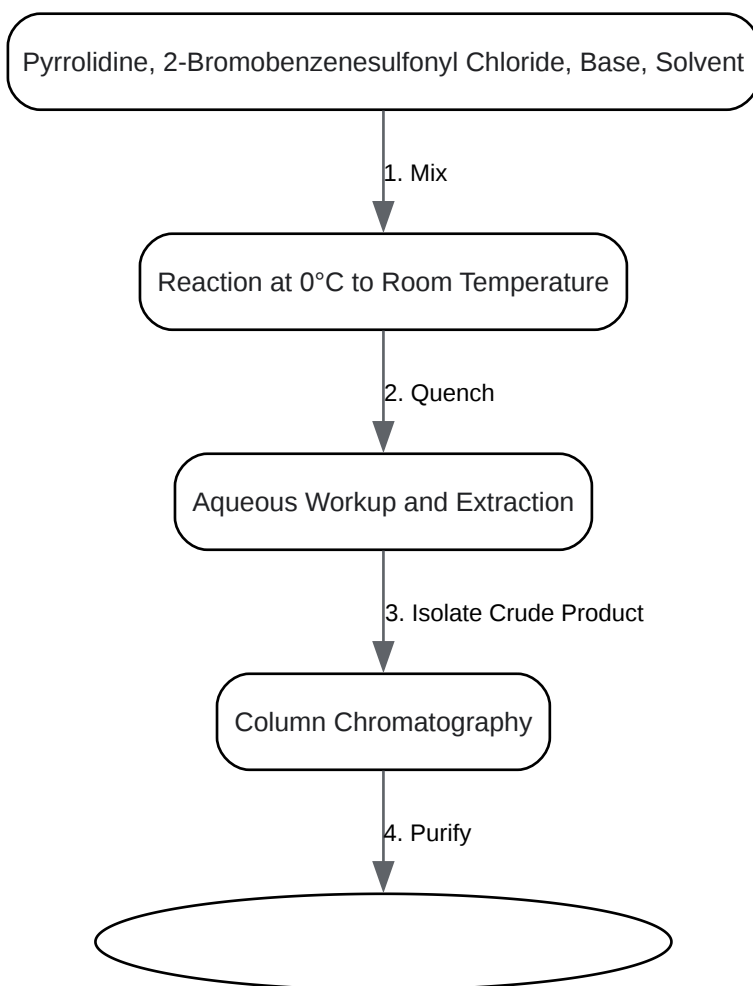
General Experimental Protocol (Hypothetical):

- **Reaction Setup:** To a solution of pyrrolidine (1.0 equivalent) in a suitable aprotic solvent (e.g., dichloromethane, tetrahydrofuran) at 0 °C, add a non-nucleophilic base (e.g., triethylamine,

diisopropylethylamine) (1.1-1.5 equivalents).

- **Addition of Sulfonyl Chloride:** Slowly add a solution of 2-bromobenzenesulfonyl chloride (1.0 equivalent) in the same solvent to the reaction mixture.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for a specified period (typically 2-16 hours). Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Workup:** Upon completion, quench the reaction with water. Separate the organic layer, and extract the aqueous layer with the organic solvent. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Concentrate the solution under reduced pressure to obtain the crude product. Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **1-((2-Bromophenyl)sulfonyl)pyrrolidine**.

Diagram of the Proposed Synthetic Workflow:



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References

- 1. 1-[(2-Bromophenyl)sulphonyl]pyrrolidine [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-[(2-Bromophenyl)sulphonyl]pyrrolidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294140#1-2-bromophenyl-sulfonyl-pyrrolidine-chemical-properties]

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